

Methyl 3,4-Dichlorobenzoate: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: Methyl 3,4-dichlorobenzoate

Cat. No.: B185966

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This technical guide provides a detailed overview of the melting and boiling points of **methyl 3,4-dichlorobenzoate**, a chemical compound of interest in various research and development applications. This document outlines its key physical properties and provides standardized experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Physicochemical Data Summary

The accurate determination of a compound's melting and boiling points is fundamental to its characterization, providing insights into its purity and physical state under varying temperatures. The data for **methyl 3,4-dichlorobenzoate** is summarized below.

Property	Value
Melting Point	45 °C[1] (44.7 °C[2])
Boiling Point	Data not available

Note: While a specific boiling point for **methyl 3,4-dichlorobenzoate** is not readily available in the cited literature, the boiling point of its isomer, methyl 2,4-dichlorobenzoate, is reported as 239 °C.

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the melting and boiling points of organic compounds like **methyl 3,4-dichlorobenzoate**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. This is a critical indicator of a compound's purity, with impurities typically causing a depression and broadening of the melting range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the crystalline solid is finely ground and packed into a capillary tube, which is sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.
- **Heating:** The sample is heated at a controlled, slow rate.
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Distillation Method

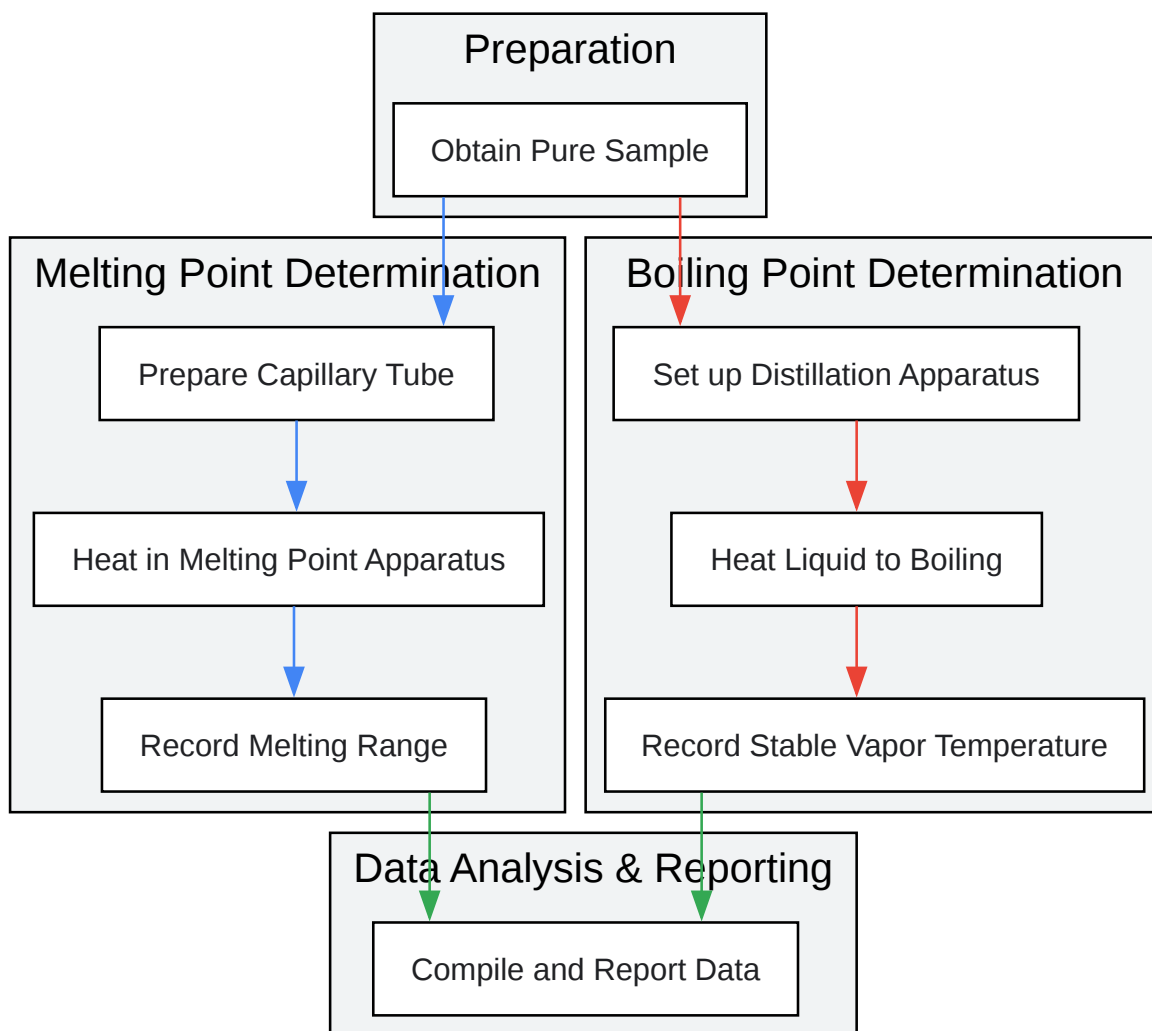
- **Apparatus Setup:** The liquid sample is placed in a distillation flask connected to a condenser and a collection flask. A thermometer is positioned so that its bulb is just below the side arm of the flask, ensuring it measures the temperature of the vapor as it passes into the condenser.
- **Heating:** The liquid is heated to its boiling point.

- Equilibrium: The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.

Logical Workflow for Physicochemical Property Determination

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical compound.

Workflow for Physical Property Determination



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Caption: Workflow for determining melting and boiling points.

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References

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